

A Comparative Guide to the Structural Validation of Substituted 1H-Pyrazole-3-sulfonamides

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Compound of Interest

Compound Name: *4-amino-N,1-dimethyl-1H-pyrazole-3-sulfonamide*

CAS No.: 2151733-63-8

Cat. No.: B2604969

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For researchers, scientists, and drug development professionals, the unambiguous structural confirmation of novel chemical entities is a cornerstone of scientific rigor and a prerequisite for further investigation. Substituted 1H-pyrazole-3-sulfonamides are a class of heterocyclic compounds of significant interest in medicinal chemistry, demonstrating a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties. [1][2] This guide provides an in-depth comparison of the essential analytical techniques for the structural validation of these molecules, grounded in experimental data and field-proven insights.

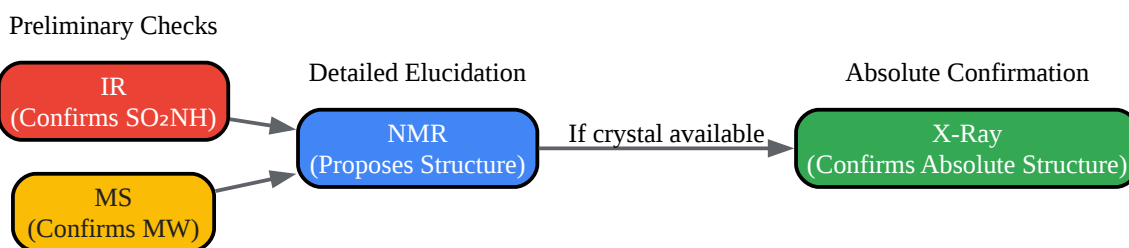
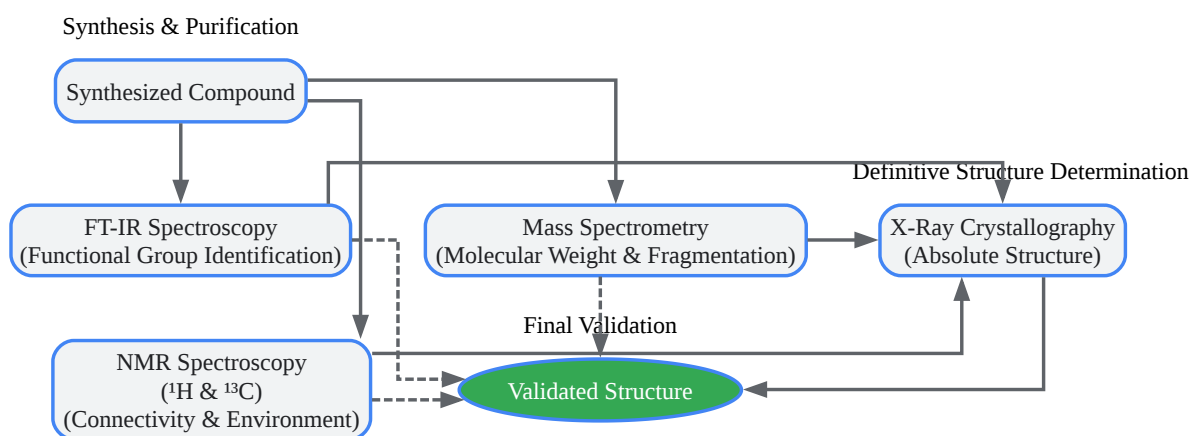
The Imperative of Orthogonal Validation

The synthesis of substituted 1H-pyrazole-3-sulfonamides, often involving multi-step reactions, can yield a variety of isomers and byproducts.[3][4] Consequently, relying on a single analytical technique is insufficient for unequivocal structure determination. An orthogonal approach, employing multiple, complementary methods, is crucial for building a comprehensive and trustworthy data package. This guide will focus on the "big four" of structural elucidation:

Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and the gold standard, single-crystal X-ray Crystallography.

The Analytical Workflow: A Holistic Approach

The structural validation process should be viewed as a logical workflow, where each technique provides a piece of the puzzle, leading to a complete and validated structure.



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Sources

- [1. Synthesis, Antimicrobial and Antioxidant Activity of Pyrazole Based Sulfonamide Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Frontiers | Acyl pyrazole sulfonamides as new antidiabetic agents: synthesis, glucosidase inhibition studies, and molecular docking analysis \[frontiersin.org\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
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